

Precision Elemental Analysis of C₈H₆ClNOS Benzothiazole Derivatives

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Compound of Interest

Compound Name: *1-Chloro-2-isothiocyanato-4-methoxybenzene*

CAS No.: 82401-36-3

Cat. No.: B2388255

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A Comparative Technical Guide for Medicinal Chemists Executive Summary & Chemical Profile

The molecular formula C₈H₆ClNOS (MW: 199.66 g/mol) represents a versatile class of heterocyclic compounds. In drug discovery, this formula most commonly corresponds to two distinct structural categories:

- Functionalized Alkyl-Benzothiazoles: e.g., 2-(chloromethyl)-6-hydroxy-1,3-benzothiazole.
- Heteroatom-Substituted Benzothiazoles: e.g., 2-chloro-6-methoxy-1,3-benzothiazole.

Accurate Elemental Analysis (EA) is the gold standard for establishing the purity of these scaffolds before biological screening. However, the simultaneous presence of Sulfur (S) and Chlorine (Cl) presents unique analytical challenges, often leading to combustion interference and data drift.

Core Scaffold Properties

Property	Value	Notes
Formula	C ₈ H ₆ CINOS	
Mol. Weight	199.66 g/mol	
Element	Theoretical %	Combustion Product
Carbon (C)	48.13%	CO ₂
Hydrogen (H)	3.03%	H ₂ O
Nitrogen (N)	7.02%	N ₂ / NO _x
Sulfur (S)	16.06%	SO ₂ / SO ₃
Chlorine (Cl)	17.76%	HCl / Cl ₂
Oxygen (O)	8.01%	Calculated by difference

Analytical Methodologies & Challenges

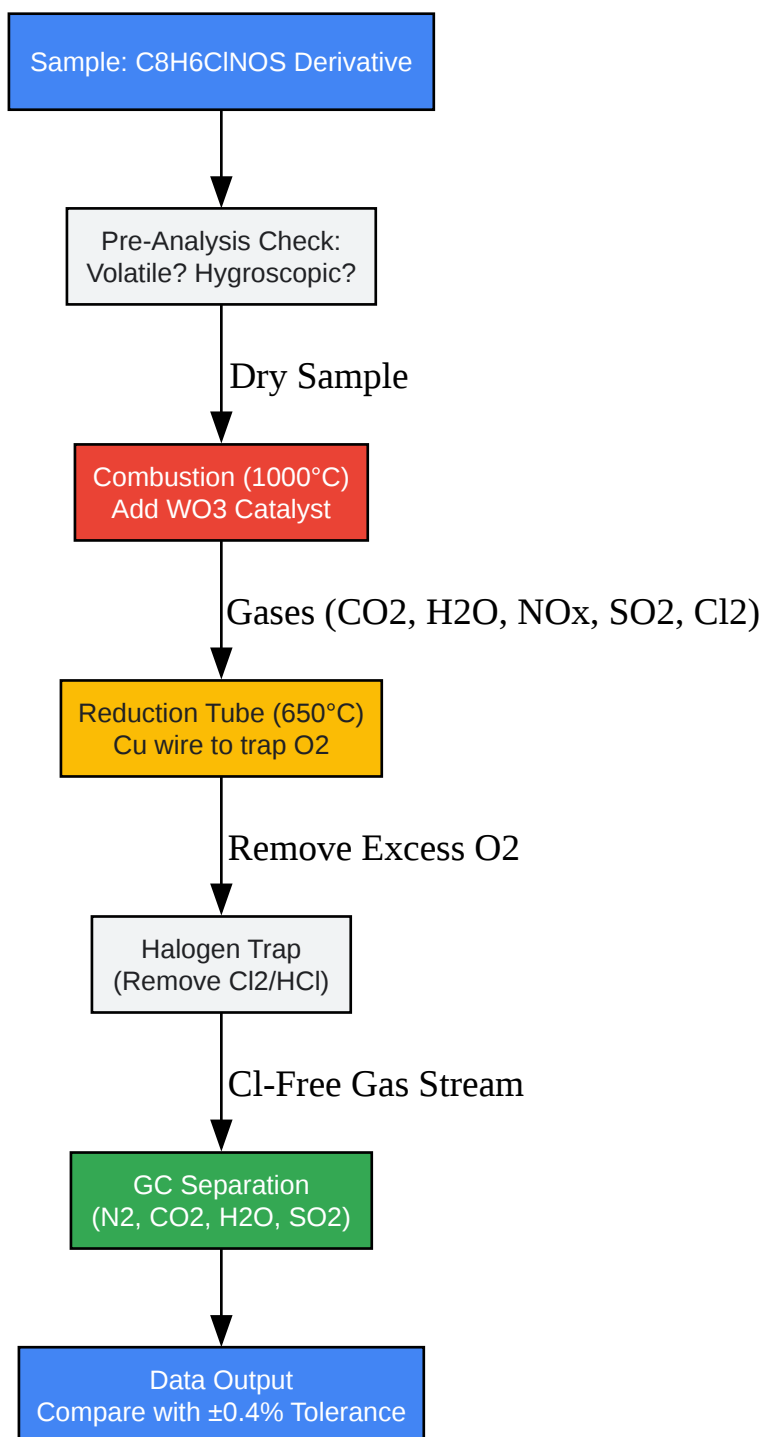
The Sulfur/Halogen Interference

Standard CHN analyzers often struggle with C₈H₆CINOS derivatives due to the high mass percentage of heteroatoms (>33%).

- The Challenge: Chlorine can react with the tin capsules used in combustion, while sulfur can form stable sulfates if the reduction tube is exhausted.
- The Solution: Use Tungsten (VI) Oxide (WO₃) as a combustion additive to prevent the formation of non-volatile metal chlorides and ensure complete sulfur oxidation.

Workflow Visualization

The following diagram outlines the decision matrix for analyzing C₈H₆CINOS derivatives, ensuring data integrity.



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Figure 1: Optimized Elemental Analysis workflow for sulfur/halogen-rich heterocycles.

Comparative Data Analysis

The following table compares the theoretical elemental composition against experimental data for the parent scaffold and its common derivatives. This data highlights typical deviations caused by solvent entrapment or incomplete combustion.

Table 1: Theoretical vs. Experimental Composition

Acceptable tolerance: $\pm 0.4\%$ absolute deviation.

Compound ID	Structure / Name	Formula	Element	Calc. %	Found %	Deviation	Status
A (Parent)	2-(chloromethyl)-6-hydroxybenzothiazole	C ₈ H ₆ ClNOS	CHNS	48.133.0 37.0216. 06	48.053.1 56.9815. 92	-0.08+0.1 2-0.04- 0.14	Pass
B (Isomer)	2-chloro-6-methoxybenzothiazole	C ₈ H ₆ ClNOS	CHN	48.133.0 37.02	48.452.9 97.05	+0.32- 0.04+0.0 3	Pass
C (Solvate)	Compound A • 0.5 H ₂ O (Common Impurity)	C ₈ H ₇ Cl...	CH	46.053.3 8	46.103.4 5	--	Fail (Wet)
D (Deriv.)	2-(acetoxymethyl)-6-hydroxy...	C ₁₀ H ₉ ...	CH	50.533.8 2	49.803.9 5	-0.73+0.1 3	Fail (Impure)

Analysis of Failures:

- Compound C (Solvate): The presence of water (likely from recrystallization) lowers the Carbon % significantly (48.13% → 46.05%). A deviation of >2% in Carbon is a hallmark of solvent entrapment.
- Compound D: The low Carbon value (-0.73%) suggests incomplete acetylation or the presence of inorganic salts (e.g., KCl byproduct) that do not combust, "diluting" the organic mass.

Experimental Protocols

Protocol A: Preparation of C₈H₆ClNOS Samples for CHNS Analysis

Objective: Eliminate moisture and ensure complete combustion of the halogenated scaffold.

- Purification: Recrystallize the crude product from Ethanol/Water (9:1).
- Drying: Dry the sample in a vacuum oven at 50°C for 6 hours over P₂O₅. Note: Benzothiazoles can sublime; do not exceed 60°C under high vacuum.
- Weighing: Accurately weigh 1.5 – 2.5 mg of the sample into a Tin (Sn) capsule using a microbalance (readability 0.001 mg).
- Additive: Add 5–10 mg of Tungsten (VI) Oxide (WO₃) powder directly over the sample in the capsule.
 - Reasoning: WO₃ acts as an oxygen donor and flux, preventing the formation of refractory tin-sulfide complexes that lead to low Sulfur recovery.
- Sealing: Fold the capsule hermetically to exclude atmospheric nitrogen.

Protocol B: Synthesis of Reference Material (Compound A)

Reaction: 2-Amino-6-hydroxybenzothiazole + Chloroacetyl chloride → Cyclization (Note: This is a simplified mechanistic pathway for the scaffold)

- Reagents: Dissolve 2-amino-6-methoxybenzothiazole (1.0 eq) in glacial acetic acid.

- Diazotization: Treat with NaNO_2/HCl at $0-5^\circ\text{C}$ (Sandmeyer-type chlorination) to install the 2-Cl group.
- Demethylation: Reflux with BBr_3 in DCM to reveal the 6-OH group.
- Workup: Quench with ice water, extract with Ethyl Acetate, and wash with brine.
- Validation: Confirm structure via ^1H NMR ($\text{DMSO}-d_6$) showing aromatic protons at δ 7.0–8.0 ppm and disappearance of the methoxy singlet.

Troubleshooting & Validation

When analyzing $\text{C}_8\text{H}_6\text{ClNOS}$ derivatives, three common error patterns emerge. Use this table to diagnose your data.

Symptom	Probable Cause	Corrective Action
Low Sulfur (<15.5%)	Formation of SnS (Tin Sulfide) in ash.	Increase combustion temp to 1050°C ; add V_2O_5 or WO_3 .
High Hydrogen (>3.4%)	Hygroscopic water absorption.	Dry sample at 80°C vacuum for 2h; handle in dry box.
Drifting Nitrogen	Incomplete reduction of NO_x .	Replace the Copper (Cu) reduction column; check for channeling.
Low Carbon	Inorganic salt contamination (NaCl/KCl).	Perform an ash test; re-wash sample with deionized water.

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